

# Solubility Profile of Disperse Orange 30 in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Disperse Orange 30** (C.I. 11119), a monoazo disperse dye. The document summarizes available solubility data, details experimental protocols for solubility determination, and presents a logical workflow for these procedures. This guide is intended for professionals in research and development who require an understanding of the solubility behavior of this dye in various media.

# **Quantitative Solubility Data**

**Disperse Orange 30** is qualitatively described as being soluble in several organic solvents and insoluble in water. While extensive quantitative data in common organic solvents is not readily available in public literature, this guide compiles the accessible information into the following tables.

Table 1: Qualitative Solubility of **Disperse Orange 30** 



Solvent	Solubility
Water	Insoluble
Ethanol	Slightly Soluble
Acetone	Soluble
Pyridine	Soluble
Dimethylformamide (DMF)	Soluble

Table 2: Quantitative Solubility of **Disperse Orange 30** in a Silicone Solvent System

Solvent System	Temperature (°C)	Solubility (g/L)
Silicone Solvent (D5)	Not Specified	1.02
Silicone Solvent (D5) with 15% accelerant	Not Specified	0.44

Note: The data in Table 2 is derived from a study on disperse dyeing in a silicone solvent system and is provided as the best available quantitative data. Specific temperature conditions were not fully detailed in the source material.

## **Experimental Protocol for Solubility Determination**

The following is a detailed methodology for determining the solubility of **Disperse Orange 30** in an organic solvent, based on the widely used shake-flask method followed by UV-Vis spectrophotometric analysis.

## **Materials and Equipment**

- Solute: Disperse Orange 30 (powder form)
- Solvents: Acetone, Ethanol, Dimethylformamide (analytical grade)
- Apparatus:



- Analytical balance (± 0.0001 g)
- Volumetric flasks (various sizes)
- Pipettes (various sizes)
- Conical flasks with stoppers
- Shaking incubator or water bath with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- UV-Vis Spectrophotometer
- Quartz cuvettes

## **Procedure**

#### Step 1: Preparation of a Standard Stock Solution

- Accurately weigh a precise amount of Disperse Orange 30 (e.g., 10 mg) and transfer it to a volumetric flask (e.g., 100 mL).
- Dissolve the dye in the chosen organic solvent and dilute to the mark to create a stock solution of known concentration.

#### Step 2: Creation of a Calibration Curve

- Prepare a series of standard solutions of decreasing concentrations by performing serial dilutions of the stock solution.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λmax) for Disperse Orange 30 in the specific solvent using the UV-Vis spectrophotometer.
- Plot a graph of absorbance versus concentration to create a calibration curve. The curve should adhere to the Beer-Lambert Law.



#### Step 3: Saturation of the Solvent

- Add an excess amount of Disperse Orange 30 to a conical flask containing a known volume of the organic solvent.
- Seal the flask and place it in a shaking incubator set to a constant temperature (e.g., 25 °C).
- Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation.

#### Step 4: Sample Analysis

- After equilibration, allow the solution to stand to let the excess solid settle.
- Carefully withdraw a sample from the supernatant.
- To remove any suspended particles, centrifuge the sample or filter it through a syringe filter.
- Accurately dilute the clear, saturated solution with the solvent to a concentration that falls within the range of the calibration curve.
- Measure the absorbance of the diluted sample at λmax.

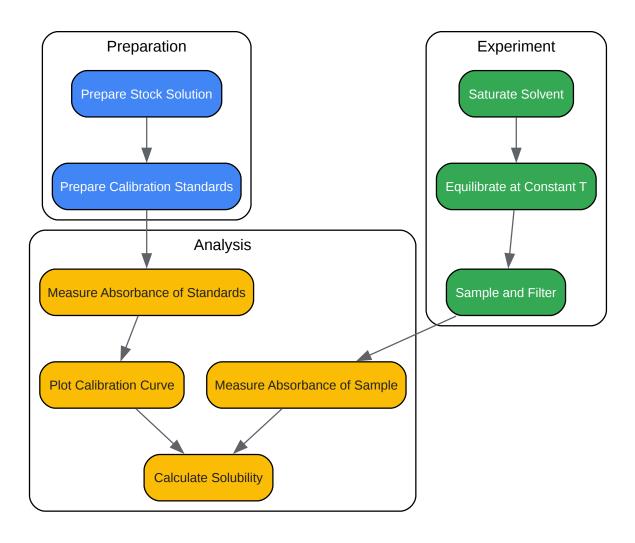
### Step 5: Calculation of Solubility

- Use the absorbance of the diluted sample and the calibration curve to determine its concentration.
- Calculate the original concentration of the saturated solution by accounting for the dilution factor. This value represents the solubility of **Disperse Orange 30** in the solvent at the specified temperature.

## **Experimental Workflow Diagram**

The following diagram illustrates the key stages of the experimental protocol for determining the solubility of **Disperse Orange 30**.





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Caption: Workflow for Solubility Determination.

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